

4-O-Demethylisokadsurenin D: An In-Depth Technical Overview

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Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B15589619

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CAS Number: 89104-59-6 Molecular Formula: C₂₀H₂₂O₅ Molecular Weight: 342.4 g/mol

Introduction

4-O-Demethylisokadsurenin D is a naturally occurring lignan that has been isolated from the plant *Piper kadsura* (Choisy) Ohwi.[1][2][3] Lignans are a class of polyphenolic compounds known for their diverse biological activities, and extracts from *Piper kadsura* have been traditionally used in East Asian medicine for the treatment of conditions like rheumatic diseases.[1] Pharmacological studies on the extracts and compounds from *Piper kadsura* have indicated a range of activities, including anti-inflammatory, analgesic, antioxidant, neuroprotective, anticancer, and antiviral effects.[1] However, specific in-depth research on **4-O-Demethylisokadsurenin D** itself is limited in publicly available scientific literature. This guide aims to synthesize the available information and provide a framework for future research and development.

Physicochemical Properties

While detailed experimental data on the physicochemical properties of **4-O-Demethylisokadsurenin D** are not extensively reported, its chemical structure suggests it is a

relatively non-polar molecule, soluble in organic solvents like chloroform, dichloromethane, ethyl acetate, and DMSO.

Table 1: Physicochemical Properties of **4-O-Demethylisokadsurenin D**

Property	Value	Source
CAS Number	89104-59-6	--INVALID-LINK--
Molecular Formula	C ₂₀ H ₂₂ O ₅	--INVALID-LINK--
Molecular Weight	342.4 g/mol	--INVALID-LINK--
Appearance	Not specified	-
Melting Point	Not specified	-
Boiling Point	Not specified	-
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	--INVALID-LINK--

Biological Activities and Potential Therapeutic Areas

The broader class of lignans and extracts from *Piper kadsura* have demonstrated a variety of biological activities, suggesting potential therapeutic applications for **4-O-**

Demethylisokadsurenin D. It is important to note that the following are inferred from related compounds and extracts, and specific studies on **4-O-Demethylisokadsurenin D** are needed for confirmation.

Anti-Inflammatory Activity

Extracts of *Piper kadsura* have shown potent anti-inflammatory effects.[2] For instance, the n-hexane and chloroform soluble fractions of a methanol extract demonstrated significant inhibition of nitric oxide (NO) production in LPS-activated BV-2 microglial cells.[4][5] This suggests that compounds within these fractions, which would likely include **4-O-Demethylisokadsurenin D**, may possess anti-neuroinflammatory properties.

Anticancer Activity

Lignans as a chemical class are known to possess antitumor activities.[6] While no specific studies on the anticancer effects of **4-O-Demethylisokadsurenin D** were identified, other compounds isolated from Piper kadsura have exhibited cytotoxicity against various human tumor cell lines, including A549 (lung), SK-OV-3 (ovarian), SK-MEL-2 (skin), and HCT15 (colon) cells.[5]

Neuroprotective Effects

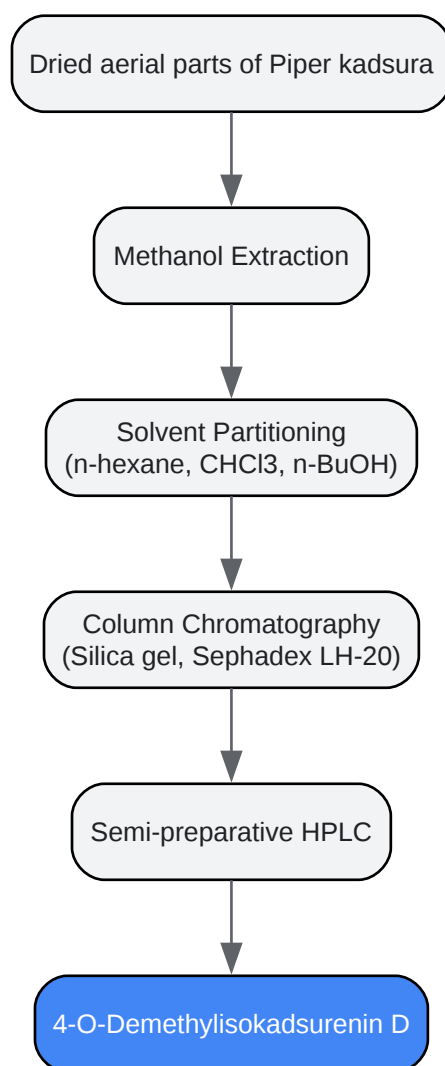
The inhibition of NO production in microglial cells by Piper kadsura extracts points towards a potential neuroprotective role.[4][5] Neuroinflammation is a key factor in the pathogenesis of various neurodegenerative diseases.

Experimental Protocols

Detailed experimental protocols specifically for **4-O-Demethylisokadsurenin D** are not available. However, general methodologies for the isolation and study of lignans from Piper kadsura can be adapted.

Isolation and Purification

A general workflow for the isolation of lignans from Piper kadsura is outlined below.



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Caption: General workflow for the isolation of **4-O-Demethylisokadsurenin D**.

In Vitro Anti-Inflammatory Assay (Nitric Oxide Production)

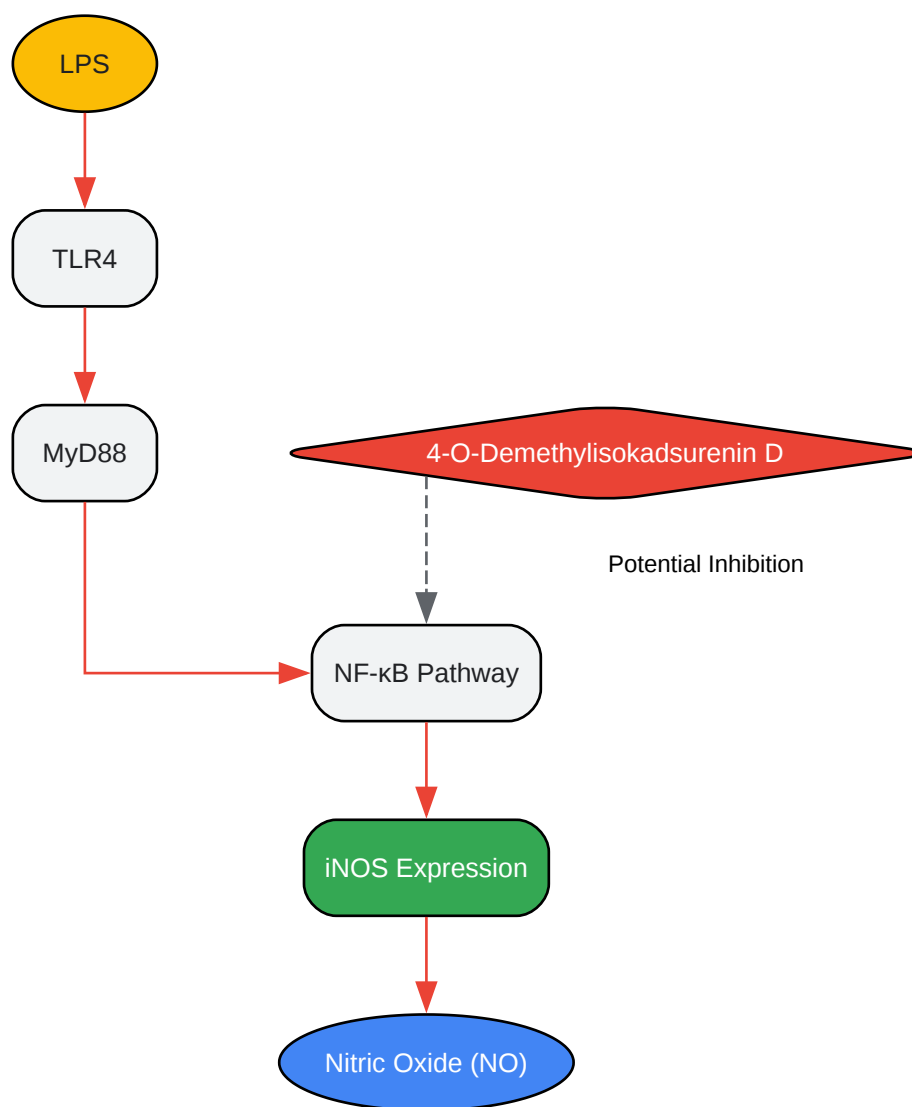
A common method to assess the anti-inflammatory potential of natural products is to measure their effect on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophage or microglial cell lines (e.g., RAW 264.7 or BV-2).

Table 2: Example Protocol for In Vitro NO Production Assay

Step	Description
1. Cell Culture	Culture RAW 264.7 or BV-2 cells in appropriate media and conditions.
2. Treatment	Pre-treat cells with varying concentrations of 4-O-Demethylisokadsurenin D for 1 hour.
3. Stimulation	Stimulate the cells with LPS (e.g., 1 µg/mL) for 24 hours.
4. NO Measurement	Measure the amount of nitrite (a stable product of NO) in the culture supernatant using the Griess reagent.
5. Data Analysis	Calculate the percentage inhibition of NO production compared to the LPS-only treated control. Determine the IC ₅₀ value.

Signaling Pathways

The precise signaling pathways modulated by **4-O-Demethylisokadsurenin D** have not been elucidated. However, based on the known anti-inflammatory effects of Piper kadsura extracts, it is plausible that it may interfere with pro-inflammatory signaling cascades.



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Caption: A hypothesized signaling pathway for the anti-inflammatory action.

Future Research Directions

4-O-Demethylisokadsurenin D represents a promising but understudied natural product.

Future research should focus on:

- Comprehensive Biological Screening: Evaluating its activity in a wider range of assays for anti-inflammatory, anticancer, neuroprotective, and other potential therapeutic effects.

- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways through which it exerts its biological effects.
- In Vivo Efficacy and Safety: Conducting animal studies to determine its efficacy, pharmacokinetic profile, and toxicological properties.
- Synthesis and Analogue Development: Developing a synthetic route to enable the production of larger quantities and the creation of novel analogues with improved activity and properties.

Conclusion

4-O-Demethylisokadsurenin D is a lignan with potential therapeutic value, inferred from the known biological activities of its plant source, Piper kadsura, and the broader class of lignans. While current specific data on this compound is scarce, its chemical nature and the pharmacological profile of related compounds suggest that it warrants further investigation as a potential lead for drug discovery, particularly in the areas of inflammatory and neurodegenerative diseases. The generation of robust quantitative data and detailed mechanistic studies are critical next steps to unlock the full therapeutic potential of this natural product.

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References

- 1. Piper kadsura (Choisy) Ohwi: A comprehensive review of botany, traditional uses, phytochemistry, pharmacology, and quality control - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. blacpma.ms-editions.cl [blacpma.ms-editions.cl]
- 3. researchgate.net [researchgate.net]
- 4. tandfonline.com [tandfonline.com]
- 5. The chemical constituents of Piper kadsura and their cytotoxic and anti-neuroinflammatory activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. acgpubs.org [acgpubs.org]

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